

Long-term storage and stability of reconstituted MOG peptide 35-55

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Compound of Interest

Compound Name: MOG peptide 35-55

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Technical Support Center: MOG Peptide 35-55

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the long-term storage, stability, and handling of reconstituted Myelin Oligodendrocyte Glycoprotein (MOG) peptide 35-55.

Frequently Asked Questions (FAQs)

1. How should lyophilized **MOG peptide 35-55** be stored?

Lyophilized **MOG peptide 35-55** is stable at room temperature for several days to weeks, making it suitable for standard shipping conditions.^[1] For short-term storage, refrigeration at 4°C is acceptable.^[1] However, for long-term storage, it is highly recommended to store the lyophilized powder at -20°C or -80°C, which can preserve its integrity for months to years.^{[1][2]} Peptides should also be protected from intense light.^[1]

2. What is the recommended procedure for reconstituting **MOG peptide 35-55**?

It is recommended to reconstitute the lyophilized peptide in sterile, purified water, saline, or a buffer with a pH between 5 and 7.^{[1][3][4]} For applications requiring organic solvents, DMSO

can also be used.[5] To aid dissolution, especially for higher concentrations, the tube can be warmed to 37°C for 10-15 minutes and gently sonicated in an ultrasonic bath.[5][6][7]

3. What is the stability of reconstituted **MOG peptide 35-55** in solution?

Peptides in solution are significantly less stable than their lyophilized counterparts.[1] The stability of the reconstituted peptide depends on the storage temperature and the solvent used. To minimize degradation, it is crucial to aliquot the peptide solution into single-use volumes to avoid repeated freeze-thaw cycles.[1][4][7][8]

4. Can reconstituted **MOG peptide 35-55** be stored at 4°C?

For short-term storage, reconstituted **MOG peptide 35-55** can be kept at 4°C for 1 to 2 weeks.[1][3]

5. How should reconstituted **MOG peptide 35-55** be stored for the long term?

For long-term storage, aliquots of the reconstituted peptide should be frozen at -20°C or, for even greater stability, at -80°C.[1][7][8] At -20°C, the solution is generally stable for 3-4 months, while at -80°C, it can be stored for up to a year.[1][9]

6. What factors can affect the stability of **MOG peptide 35-55**?

Several factors can influence the stability of the peptide:

- **Amino Acid Composition:** Peptides containing amino acids such as Cysteine, Methionine, Tryptophan, Asparagine, Glutamine, and Tyrosine are more prone to degradation through oxidation, deamidation, and hydrolysis.[1]
- **Freeze-Thaw Cycles:** Repeated freezing and thawing can degrade the peptide.[1][3][4][7][8] Aliquoting the stock solution is essential to prevent this.
- **pH:** An optimal pH range of 5-7 is recommended for peptide solutions to maintain stability.[1]
- **Contamination:** Use of sterile solvents and proper handling techniques are crucial to prevent microbial contamination, which can lead to peptide degradation.[2]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving the Peptide	The peptide may have low solubility in the chosen solvent.	Warm the solution gently (e.g., 37°C for 10-15 minutes) and/or use an ultrasonic bath to aid dissolution. [5] [6] [7] Consider using a different solvent, such as sterile water or DMSO for higher concentrations. [5]
Inconsistent Experimental Results (e.g., in EAE induction)	Peptide degradation due to improper storage or handling.	Ensure the peptide has been stored correctly in its lyophilized form (-20°C or -80°C). After reconstitution, confirm it was aliquoted and stored at -20°C or -80°C, avoiding multiple freeze-thaw cycles. [1] [7] [8]
Variability in emulsion preparation for EAE.	A thorough and stable emulsion with Complete Freund's Adjuvant (CFA) is critical for successful EAE induction. [10] Ensure proper mixing technique. The stability of the MOG-CFA emulsion is limited; it is best to prepare it fresh before each immunization. [11]	
Peptide Aggregation	The peptide concentration may be too high, or the pH of the solution may not be optimal.	Some studies have noted aggregation behavior, particularly with modified MOG peptides. [12] [13] [14] If aggregation is suspected, try diluting the peptide solution further. Ensure the pH of the reconstitution buffer is within the optimal range of 5-7. [1]

Loss of Biological Activity

The peptide may have degraded over time.

If the peptide has been stored for an extended period, especially in solution, its biological activity may be compromised. It is advisable to use a fresh vial of peptide or a newly prepared stock solution for critical experiments.

Data Presentation

Table 1: Recommended Storage Conditions for **MOG Peptide 35-55**

Form	Storage Temperature	Duration	Notes
Lyophilized	Room Temperature	Several days to weeks	Suitable for shipping[1]
4°C	Short-term		
-20°C or -80°C	Months to years	Recommended for long-term storage[1][2]	
Reconstituted	4°C	1-2 weeks	For short-term use[1][3]
-20°C	3-4 months	Aliquot to avoid freeze-thaw cycles[1][9]	
-80°C	Up to 1 year	Aliquot to avoid freeze-thaw cycles[1][9]	

Experimental Protocols

Protocol 1: Reconstitution of **MOG Peptide 35-55**

- Allow the lyophilized peptide vial to equilibrate to room temperature before opening to prevent condensation.
- Add the desired volume of sterile, purified water or an appropriate sterile buffer (pH 5-7) to the vial to achieve the target concentration (e.g., 1-2 mg/mL).[\[7\]](#)[\[10\]](#)
- Gently vortex or sonicate the vial to ensure the peptide is fully dissolved.[\[7\]](#) For peptides that are difficult to dissolve, incubating at 37°C for 10-15 minutes may be beneficial.[\[6\]](#)
- Once dissolved, aliquot the peptide solution into single-use, sterile microcentrifuge tubes.
- Store the aliquots at -20°C or -80°C for long-term storage.[\[1\]](#)

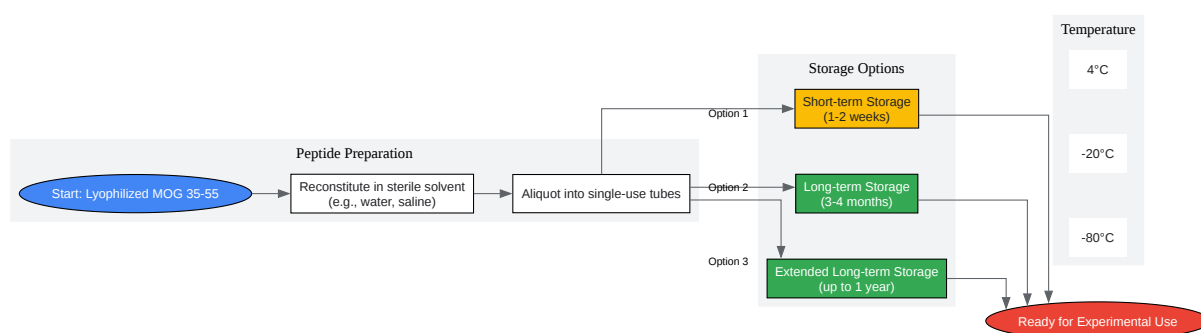
Protocol 2: Preparation of MOG 35-55/CFA Emulsion for EAE Induction

This protocol is a general guideline and may need to be optimized for specific experimental requirements.

- Reconstitute lyophilized MOG 35-55 peptide in sterile saline or water to a concentration of 2 mg/mL.[\[10\]](#)[\[15\]](#) This stock solution can be stored at -20°C.[\[10\]](#)[\[15\]](#)
- On the day of immunization, dilute the MOG 35-55 stock solution to a final concentration of 1 mg/mL with sterile saline.[\[15\]](#)
- Prepare a Complete Freund's Adjuvant (CFA) solution containing Mycobacterium tuberculosis (e.g., 2 mg/mL).[\[10\]](#)
- To create the emulsion, draw equal volumes of the 1 mg/mL MOG 35-55 solution and the CFA solution into two separate syringes.[\[10\]](#)
- Connect the two syringes using a three-way stopcock or a Luer lock connector.
- Forcefully pass the contents back and forth between the syringes for at least 10 minutes to create a stable, white, viscous emulsion.[\[10\]](#)
- To test the stability of the emulsion, drop a small amount into a beaker of water. A stable emulsion will form a cohesive drop that does not disperse.[\[11\]](#)

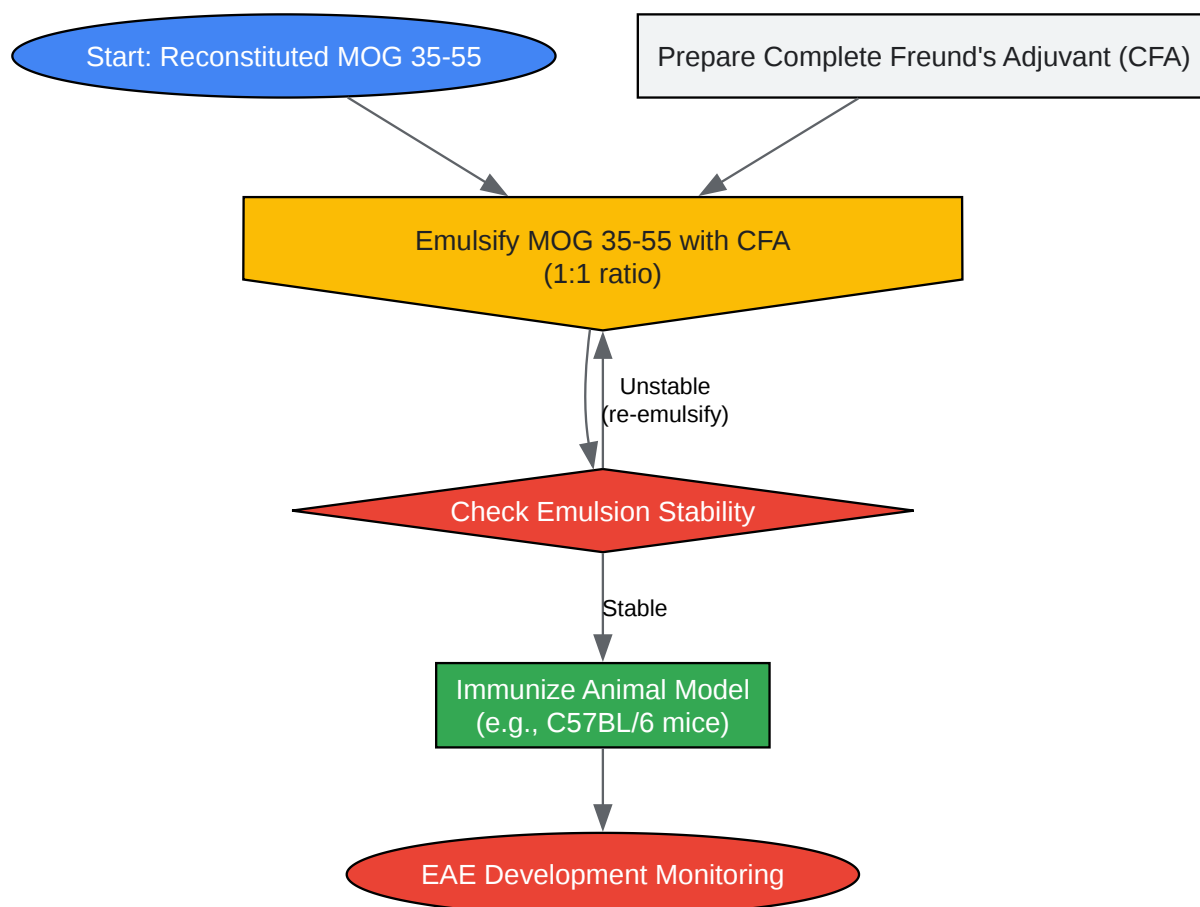
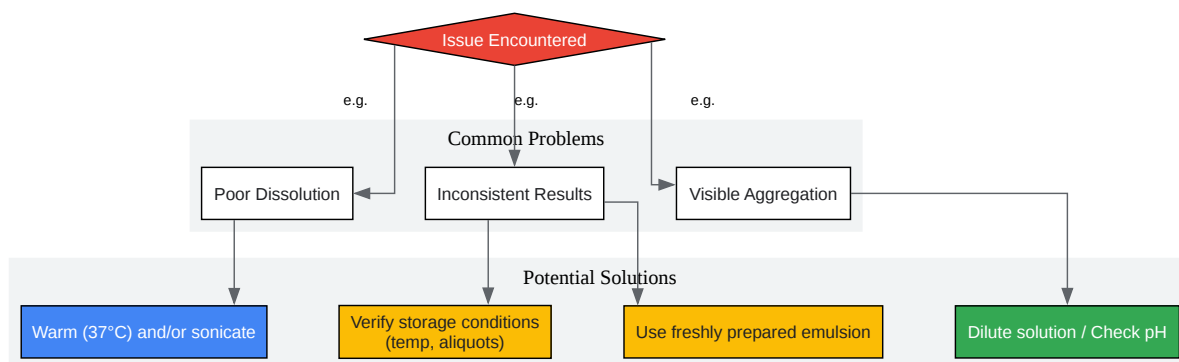
- The emulsion should be used immediately for immunization. Some sources suggest it can be stored for a few hours at 4°C.[16]

Visualizations



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Caption: Workflow for **MOG peptide 35-55** reconstitution and storage.



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